

what is the absorption spectrum of PS-II

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An In-depth Technical Guide to the Absorption Spectrum of Photosystem II

Introduction

Photosystem II (PS-II) is a critical multi-subunit pigment-protein complex embedded in the thylakoid membranes of plants, algae, and cyanobacteria. It performs one of the most fundamental processes for life on Earth: the light-driven oxidation of water, which releases oxygen and provides the electrons necessary for the synthesis of chemical energy.[1][2] The initial and essential step in this process is the absorption of solar energy by a suite of pigment molecules. The efficiency of this light capture is dictated by the collective absorption spectrum of these pigments. This guide provides a detailed examination of the absorption spectrum of PS-II, the pigment composition responsible for its characteristics, the experimental protocols used for its determination, and the underlying photophysical pathways.

Pigment Composition of Photosystem II

The absorption of light by PS-II is facilitated by a variety of pigment molecules, primarily chlorophylls and carotenoids, which are non-covalently bound to specific protein subunits.[3] These pigment-protein complexes are organized into a core complex and a peripheral antenna system.

- Core Complex: This central part of PS-II contains the reaction center (RC), where charge separation occurs, and the inner light-harvesting antennae.
 - Reaction Center (RC): Composed of the D1 and D2 proteins, the RC binds the primary electron donor P680 (a special pair of chlorophyll a molecules), additional chlorophyll a molecules, two pheophytin molecules, and two plastoquinones (QA and QB).[1]
 - Inner Antennae (CP43 and CP47): These chlorophyll-protein complexes are intimately associated with the RC. They bind a significant number of chlorophyll a molecules (around 13-16 each) and some β -carotene, funneling absorbed energy directly to the RC.[4]
- Outer Antenna System (Light-Harvesting Complex II - LHC-II): This system surrounds the core and is responsible for the majority of light absorption. In higher plants, it consists of:
 - Major Trimeric Complexes (LHC-II): These are the most abundant membrane proteins and are composed of Lhcb1, Lhcb2, and Lhcb3 proteins. They bind both chlorophyll a and chlorophyll b, as well as xanthophylls like lutein, neoxanthin, and violaxanthin.[4][5]
 - Monomeric "Minor" Complexes (CP29, CP26, CP24): These complexes link the major LHC-II trimers to the PS-II core complex and have a distinct pigment composition, generally with a lower proportion of chlorophyll b compared to trimeric LHC-II.[5]

The precise ratio of these pigments varies between the different subcomplexes, which allows the organism to absorb a broader range of the light spectrum.

Data Presentation

Table 1: Relative Molar Pigment Composition of PS-II Antenna Complexes

This table summarizes the typical pigment content of the major and minor light-harvesting complexes of PS-II relative to Chlorophyll a. The data is compiled from HPLC analysis of purified complexes.

Pigment	Trimeric LHC-II	CP29	CP26
Chlorophyll b	High	Minimum	Medium
Lutein	High	Variable	Variable
Neoxanthin	High	Variable	Variable
Violaxanthin	Present	Variable	Variable
β -Carotene	Low/Absent	Present	Present

Note: The exact stoichiometry can vary depending on the organism and environmental conditions. The terms "High," "Medium," and "Low" are based on comparative studies.^[5]

The Absorption Spectrum of PS-II

The overall absorption spectrum of intact PS-II is a composite of the spectra of its constituent pigments, modified by the specific protein environment. The spectrum is characterized by strong absorption in the blue and red regions of the visible spectrum.

- Blue Region (Soret Band): This region, from approximately 400 to 500 nm, shows intense absorption.
 - A major peak around 436-437 nm is primarily due to the Soret band of Chlorophyll a.^{[6][7]}
 - A distinct peak or shoulder around 470-472 nm is attributed to Chlorophyll b.^{[6][7]}
 - Carotenoids (including xanthophylls and β -carotene) contribute broadly to absorption across the 400-500 nm range.^[6]
- Red Region (Qy Band): This is the lowest energy electronic transition and is crucial for photosynthesis.
 - The main absorption peak is located at approximately 672-680 nm, representing the Qy transition of Chlorophyll a molecules in various protein environments within the core and antenna complexes.^{[6][7]} The reaction center special pair, P680, contributes to the red edge of this band, with its maximum absorption near 680 nm.^[2]

- A shoulder is typically observed around 650-653 nm, which corresponds to the Qy absorption of Chlorophyll b, predominantly found in the outer LHC-II antenna.[6]

The absorption spectrum is highly sensitive to temperature. At cryogenic temperatures (e.g., 10 K or 77 K), the absorption bands become sharper and more resolved, allowing for a more detailed analysis of the individual pigment pools and their interactions.[8][9][10] For example, low-temperature spectra have been used to identify distinct chlorophyll pools, including one with an absorption maximum around 683 nm.[8][9]

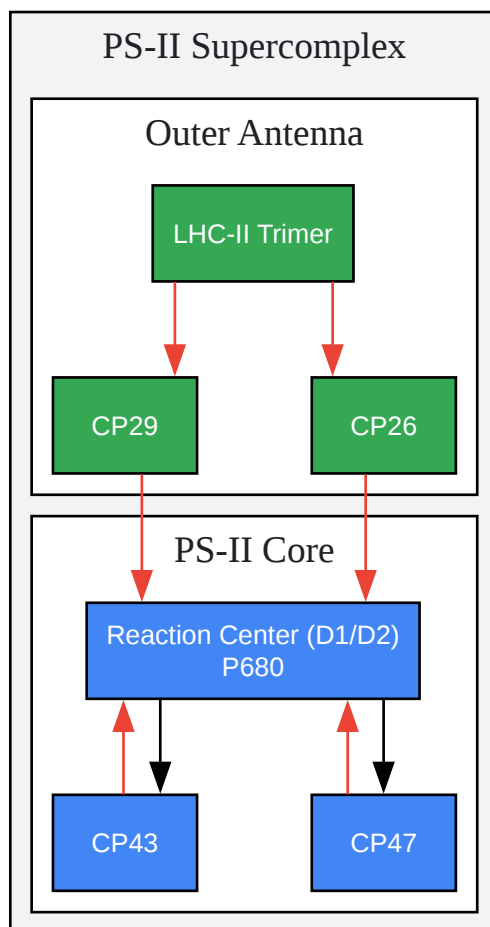
Data Presentation

Table 2: Major Absorption Maxima of Photosystem II

Wavelength (nm)	Region	Primary Contributing Pigment(s)	Associated Complex(es)	Molar Extinction Coefficient (ϵ) ($\text{mM}^{-1} \text{cm}^{-1}$)
~436	Blue (Soret)	Chlorophyll a	All (Core & Antenna)	Not specified for complex
~470	Blue (Soret)	Chlorophyll b, Carotenoids	Outer Antenna (LHC-II, CP24/26/29)	Not specified for complex
~650	Red (Qy)	Chlorophyll b	Outer Antenna (LHC-II)	Not specified for complex
~674-678	Red (Qy)	Chlorophyll a	Core & Antenna	~70 (for Chl a in PS-II core)[11]
~680	Red (Qy)	P680 (Chlorophyll a special pair)	Reaction Center (RC)	Not specified for complex

Note: The molar extinction coefficient for protein-bound chlorophyll in the PS-II core from *Thermosynechococcus elongatus* has been determined at its peak maximum of 674 nm.[11]

Mandatory Visualization



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Caption: Organization of pigment-protein complexes in PS-II.

Experimental Protocols

Determining the absorption spectrum and pigment composition of PS-II involves a multi-step process of isolation, purification, and analysis.

1. Isolation of PS-II Enriched Membranes (BBYs)

- Source Material: Typically fresh spinach leaves, purchased from a local market.

- **Homogenization:** Leaves are de-veined and homogenized in a chilled buffer (e.g., 50 mM MES-NaOH pH 6.0, 400 mM NaCl, 5 mM MgCl₂, 2 mM ascorbate) using a blender.
- **Filtration and Centrifugation:** The homogenate is filtered through layers of cheesecloth to remove fibrous material. The filtrate is then centrifuged at a low speed to pellet debris, and the supernatant is centrifuged at a higher speed to pellet the thylakoid membranes.
- **Washing:** The thylakoid pellet is washed with a low-salt buffer to unstack the grana.
- **Detergent Treatment:** The washed thylakoids are resuspended and treated with a mild non-ionic detergent like Triton X-100 or n-dodecyl- β -D-maltoside (β DM) to solubilize the membranes and release the PS-II complexes, often resulting in "BBY particles".[\[5\]](#)

2. Purification of PS-II Subcomplexes

- **Sucrose Density Gradient Ultracentrifugation:** The solubilized membrane fraction is loaded onto a discontinuous or continuous sucrose gradient and centrifuged at high speed for several hours. The different PS-II subcomplexes (e.g., core complexes, supercomplexes) will separate into distinct green bands based on their size and density.
- **Chromatography:** Techniques like ion-exchange or size-exclusion chromatography can be used for further purification of specific complexes like LHC-II or the reaction center.

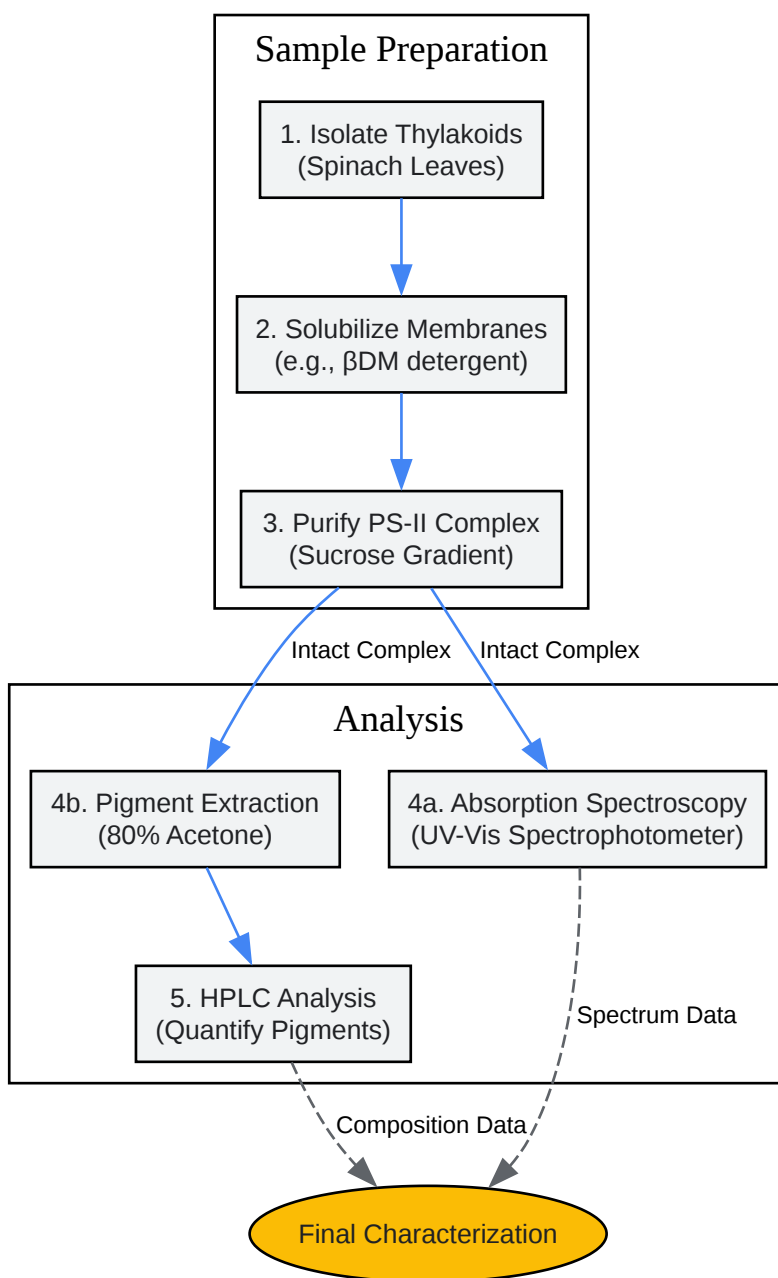
3. Pigment Analysis

- **Extraction:** Pigments are extracted from the purified protein complexes by adding an organic solvent, typically 80% (v/v) acetone, and centrifuging to pellet the precipitated protein.[\[12\]](#)
- **HPLC Analysis:** The pigment extract is injected into a High-Performance Liquid Chromatography (HPLC) system, usually with a reverse-phase C18 column. A solvent gradient is used to separate the different chlorophylls and carotenoids, which are then detected by their absorbance at specific wavelengths and quantified by comparison to known standards.[\[5\]](#)

4. Spectroscopic Measurement

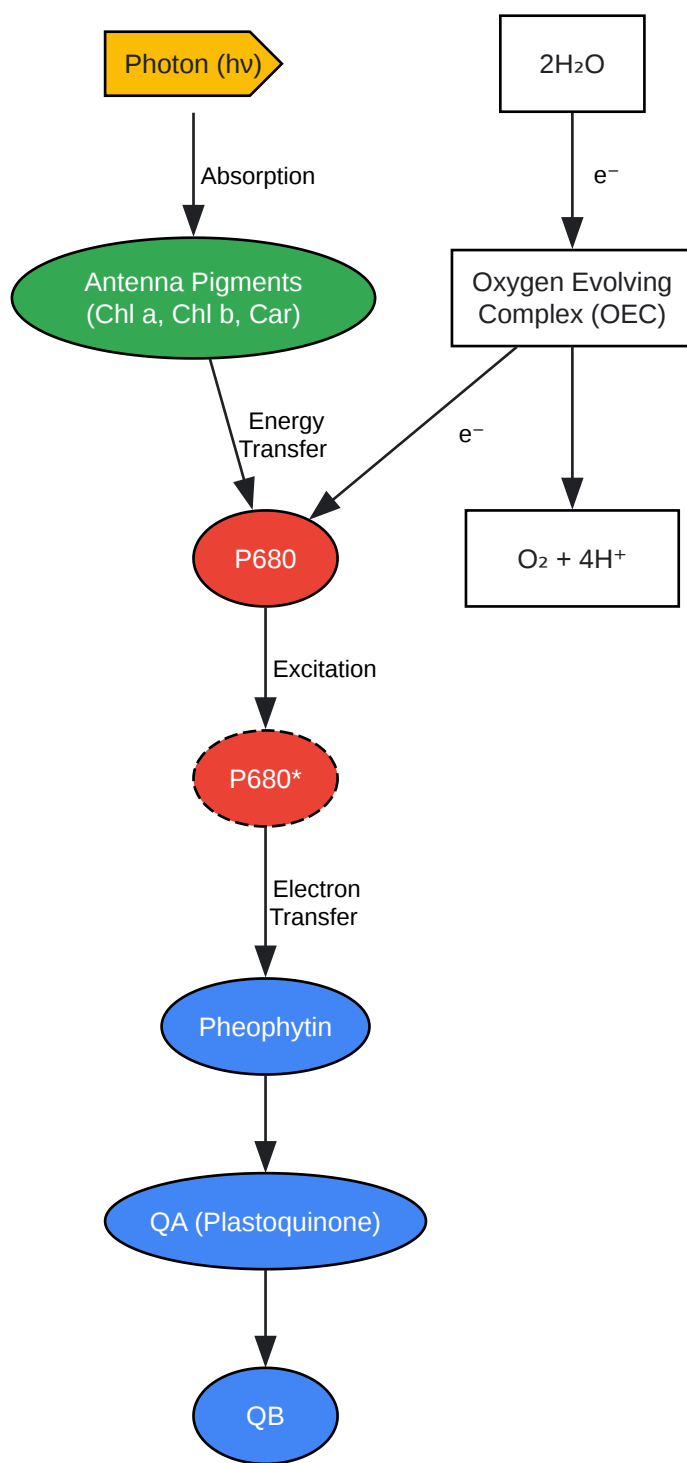
- **Sample Preparation:** The purified, intact PS-II complex is suspended in a suitable buffer containing a low concentration of detergent (e.g., 0.03% β DM) to maintain solubility. The chlorophyll concentration is adjusted to a level appropriate for absorption measurements (e.g., 5-10 μ g/ml).[7]
- **Absorption Spectroscopy:** The absorption spectrum is recorded at room temperature using a dual-beam UV-Visible spectrophotometer from approximately 350 nm to 750 nm. A reference cuvette contains the buffer and detergent solution alone.[7]
- **Low-Temperature Spectroscopy:** For high-resolution spectra, the sample is placed in a cryostat cooled with liquid nitrogen (77 K) or liquid helium (~10 K). This minimizes thermal broadening of the spectral bands.[8][9]
- **Chlorophyll Concentration Determination:** The concentrations of chlorophyll a and b in an 80% acetone extract can be calculated using spectrophotometric readings and specific equations, such as Arnon's equations:
 - Chlorophyll a (mg/L) = $12.7 * A_{663} - 2.69 * A_{645}$
 - Chlorophyll b (mg/L) = $22.9 * A_{645} - 4.68 * A_{663}$
 - Total Chlorophyll (mg/L) = $20.2 * A_{645} + 8.02 * A_{663}$ [12] (Where A_{λ} is the absorbance at wavelength λ)

Mandatory Visualization



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Caption: Experimental workflow for PS-II absorption analysis.



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Caption: Simplified energy and electron flow in PS-II.

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References

- 1. life.illinois.edu [life.illinois.edu]
- 2. Structural basis of light-harvesting in the photosystem II core complex - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Light harvesting in photosystem II - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. rseco.org [rseco.org]
- 7. rjpbcs.com [rjpbcs.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Analysis of the absorption spectrum of photosystem II reaction centers: temperature dependence, pigment assignment, and inhomogeneous broadening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Extinction coefficients and critical solubilisation concentrations of photosystems I and II from *Thermosynechococcus elongatus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
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